

CAS number and molecular weight of Silver(I) fluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver(I) fluoride

Cat. No.: B8816498

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An In-depth Technical Guide to **Silver(I) Fluoride** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the properties, synthesis, and key applications of **Silver(I) fluoride** (AgF), with a focus on its relevance to researchers, scientists, and professionals in drug development. **Silver(I) fluoride** is a versatile inorganic compound utilized as a fluorinating agent in organic synthesis and as a potent antimicrobial in dental and medical applications.

Physicochemical Properties of Silver(I) Fluoride

Silver(I) fluoride is a chemical compound notable for its high solubility in water, distinguishing it from other silver halides.^[1] Anhydrous AgF appears as a yellow solid, while its hydrated forms are colorless.^{[1][2]} It is not considered significantly photosensitive, unlike other silver halides.^[1]

Property	Value	References
CAS Number	7775-41-9	[3][4][5]
Molecular Formula	AgF	[3][4][5]
Molecular Weight	126.87 g/mol	[3][4][5]
Appearance	Yellow powder (anhydrous)	[1]
Melting Point	435 °C	[3]
Boiling Point	1159 °C	[3]
Density	5.852 g/cm ³ at 25 °C	[3]
Solubility in Water	182 g/100 g H ₂ O	[6]
Solubility in other solvents	Soluble in acetonitrile	[1]

Key Applications in Research and Development

Silver(I) fluoride's unique properties make it a valuable reagent in several fields:

- **Organic Synthesis:** It serves as a crucial fluorinating agent for the synthesis of fluorinated organic compounds, which are integral to the development of many pharmaceuticals and agrochemicals.[3][7] Its ability to facilitate the formation of carbon-fluorine bonds is a key aspect of its utility.[3]
- **Dental Medicine:** In the form of Silver Diamine Fluoride (SDF), it is used as a topical agent to treat and prevent dental caries and alleviate dentinal hypersensitivity.[2][7][8] The WHO includes SDF on its list of essential medicines.[9]
- **Antimicrobial Agents:** The potent antimicrobial properties of silver ions are leveraged in developing coatings for medical devices to reduce the risk of infections.[3]
- **Catalysis:** AgF can act as a catalyst in certain chemical reactions, contributing to advancements in catalysis research.[7]

Experimental Protocols

Laboratory Synthesis of Silver(I) Fluoride

Several methods are available for the laboratory-scale synthesis of AgF. Routes that avoid the use of the highly hazardous hydrofluoric acid are often preferred.

Method 1: Thermal Decomposition of Silver Tetrafluoroborate[1][2]

- Reaction: $\text{AgBF}_4 \rightarrow \text{AgF} + \text{BF}_3$
- Procedure:
 - Place silver tetrafluoroborate (AgBF_4) in a suitable reaction vessel, such as a platinum or quartz tube.
 - Heat the vessel under an inert atmosphere.
 - **Silver(I) fluoride** is formed as a solid residue, while boron trifluoride (BF_3) is released as a gas, which must be handled in a well-ventilated fume hood and directed through an appropriate scrubbing system.

Method 2: Reaction of Silver(I) Oxide with Hydrofluoric Acid[1][2]

Caution: This procedure involves hydrofluoric acid (HF), which is extremely corrosive and toxic. All work must be conducted in a specialized fume hood with appropriate personal protective equipment (PPE), including acid-resistant gloves, lab coat, and full-face protection.

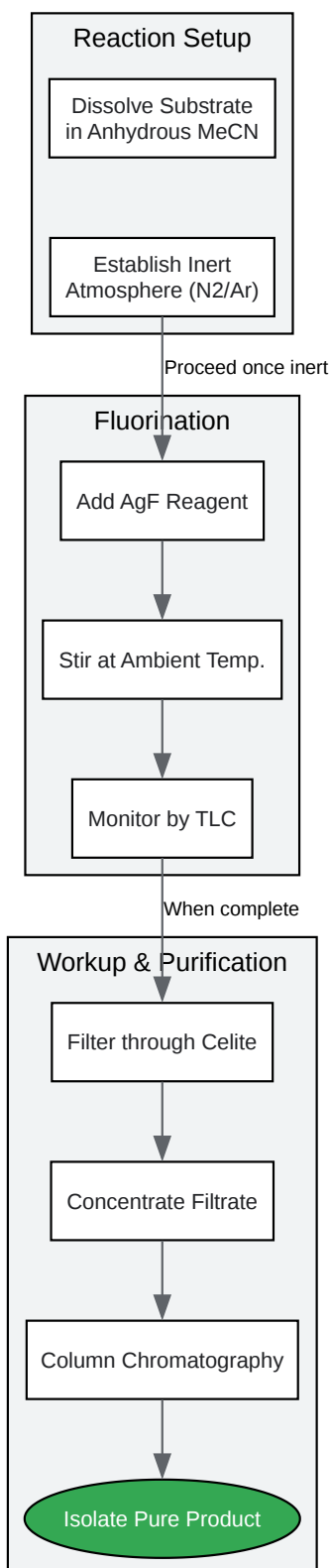
- Reaction: $\text{Ag}_2\text{O} + 2 \text{HF} \rightarrow 2 \text{AgF} + \text{H}_2\text{O}$
- Procedure:
 - In a polytetrafluoroethylene (PTFE) or polyethylene (PE) beaker, dissolve silver(I) oxide (Ag_2O) in concentrated aqueous hydrofluoric acid.
 - Stir the mixture until the reaction is complete.
 - Precipitate the resulting **silver(I) fluoride** from the solution by adding acetone.[1]
 - Filter the precipitate, wash with a small amount of acetone, and dry under vacuum.

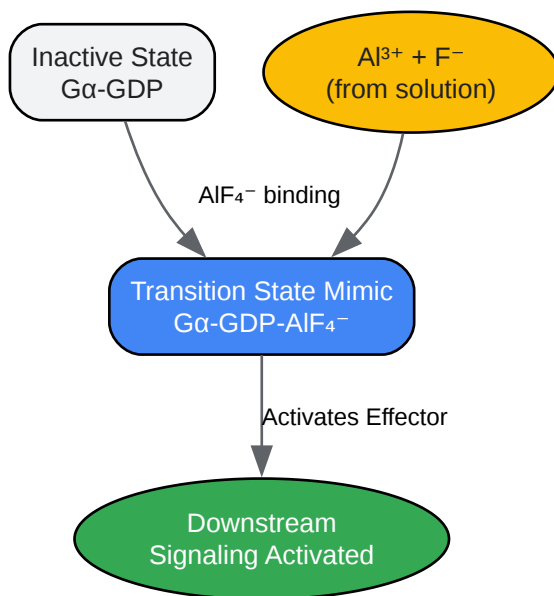
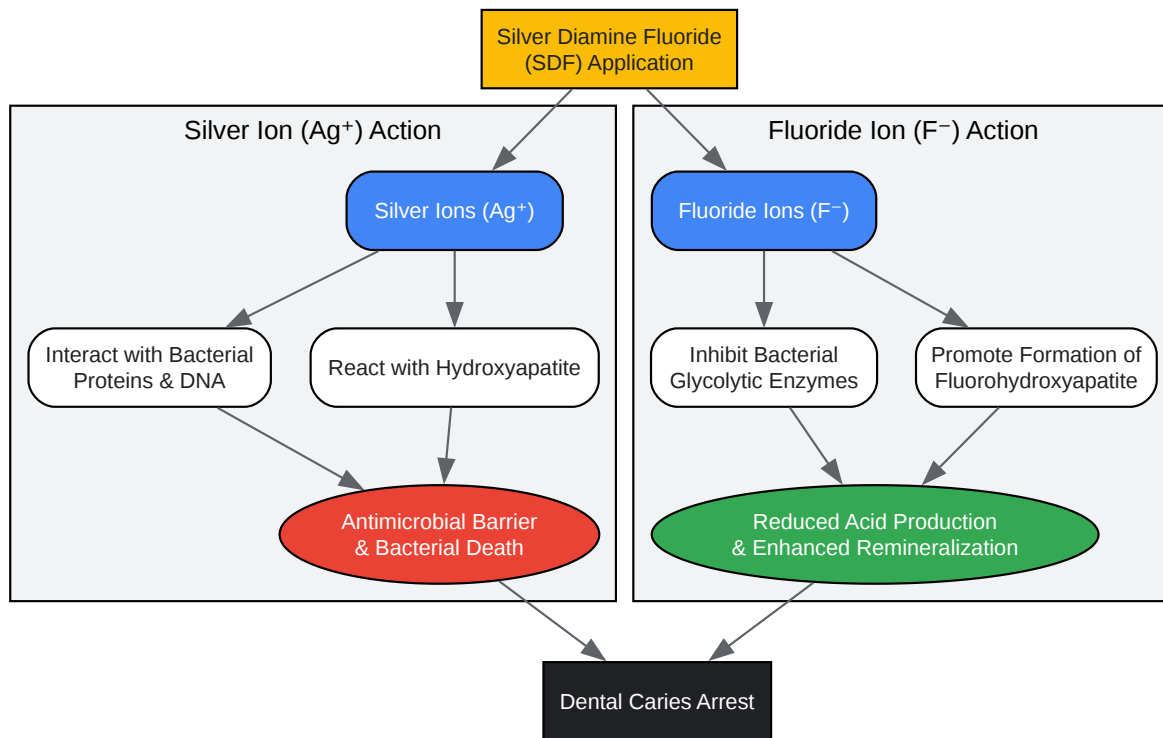
Application in Organic Synthesis: C-H Fluorination (Representative Workflow)

Silver fluorides are potent reagents for direct fluorination. The following is a generalized workflow adapted from procedures using silver fluoride reagents for the fluorination of an aromatic substrate.^[10]

- Objective: To introduce a fluorine atom into an organic molecule via C-H activation.
- Materials:
 - Aromatic substrate (e.g., 2-phenylpyridine)
 - **Silver(I) fluoride** (AgF)
 - Anhydrous acetonitrile (MeCN)
 - Inert gas (Nitrogen or Argon)
 - Celite for filtration
 - Solvents for chromatography (e.g., hexanes, ethyl acetate)
- Procedure:
 - Reaction Setup: In an oven-dried round-bottomed flask under an inert atmosphere, dissolve the aromatic substrate in anhydrous acetonitrile.
 - Reagent Addition: Add **Silver(I) fluoride** to the stirred solution in one portion. The reaction is sensitive to moisture.
 - Reaction Monitoring: Monitor the reaction progress using thin-layer chromatography (TLC).
 - Workup: Upon completion, filter the reaction mixture through a pad of Celite to remove insoluble silver salts. Rinse the pad with acetonitrile.

- Purification: Concentrate the filtrate under reduced pressure. Purify the resulting crude product using column chromatography on silica gel to isolate the fluorinated product.





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- To cite this document: BenchChem. [CAS number and molecular weight of Silver(I) fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8816498#cas-number-and-molecular-weight-of-silver-i-fluoride]

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